

Application Notes and Protocols for Studying RNF114 Substrate Ubiquitination Using EN219

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Compound of Interest

Compound Name: EN219

Cat. No.: B15574252

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Introduction

RNF114, a RING E3 ubiquitin ligase, has emerged as a critical regulator in diverse cellular processes, including DNA damage repair, innate immunity, and protein homeostasis. Its dysregulation is implicated in various diseases, making it an attractive target for therapeutic development. **EN219** is a synthetic covalent recruiter that specifically targets a cysteine residue (Cys8) in the intrinsically disordered region of RNF114, leading to the inhibition of its E3 ligase activity.^{[1][2]} These application notes provide detailed protocols and data for utilizing **EN219** as a chemical probe to investigate the RNF114-mediated ubiquitination of its key substrates.

Quantitative Data

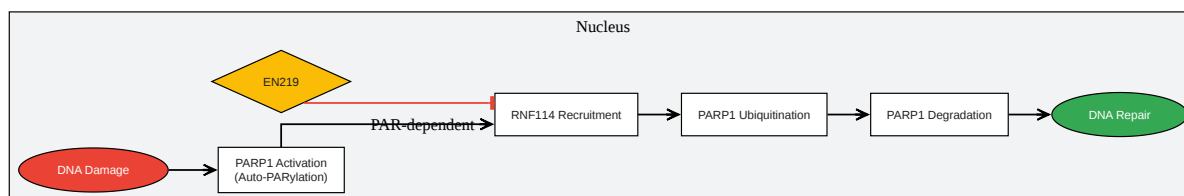
EN219 has been characterized as a potent inhibitor of RNF114. The following table summarizes the available quantitative data on its activity. Further dose-response experiments are recommended to determine the optimal concentration for specific cellular contexts and substrates.

Compound	Target	Assay Type	IC50	Notes	Reference
EN219	RNF114	Competitive Gel-Based ABPP	470 nM	Inhibition of IA-rhodamine binding to pure RNF114 protein.	[2]
EN219	RNF114	In vitro Ubiquitination Assay	~50 μ M	Inhibition of RNF114-mediated autoubiquitination and p21 ubiquitination.	[1]

Signaling Pathways and Experimental Workflows

To visualize the role of RNF114 in various signaling pathways and the general workflow for studying its inhibition by **EN219**, the following diagrams are provided.

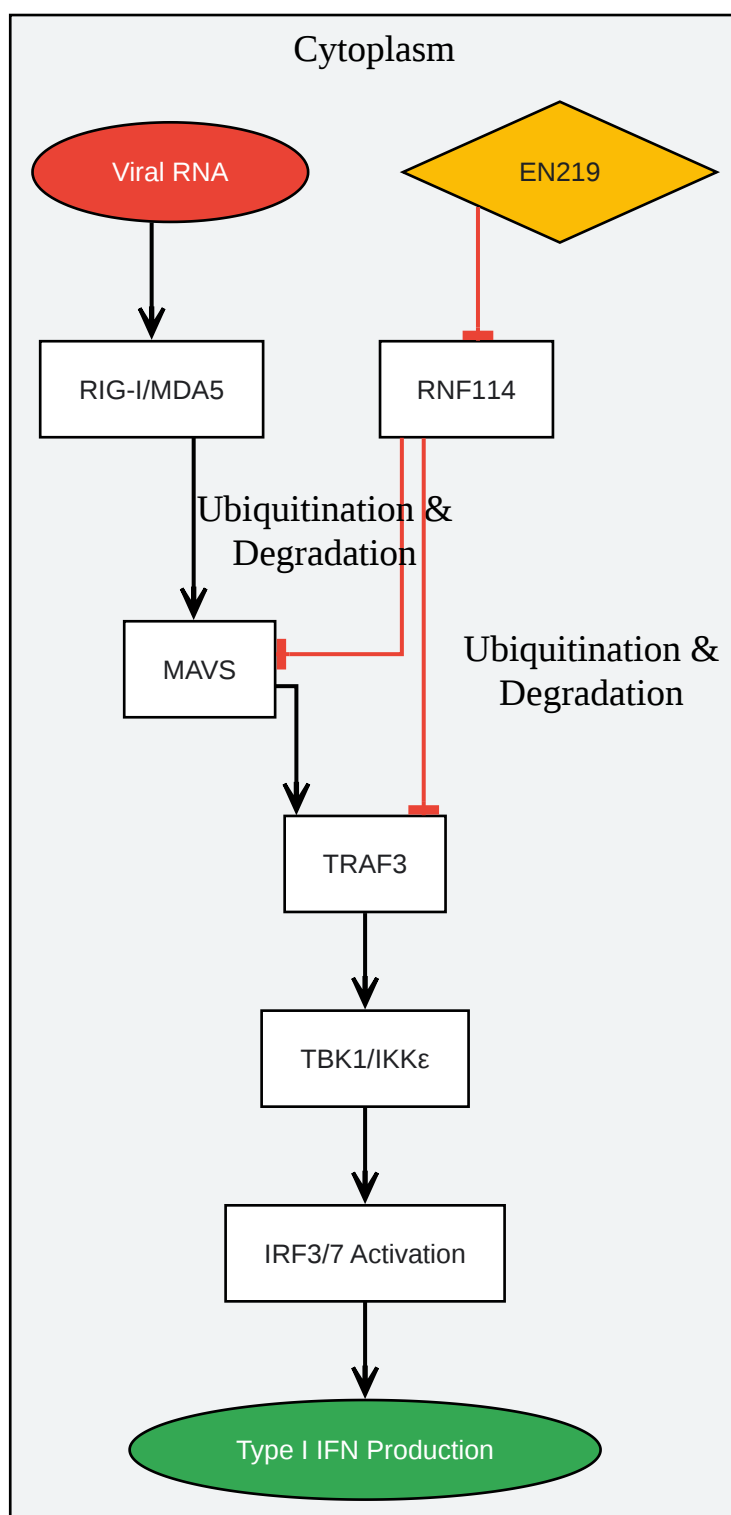
RNF114 in DNA Damage Response (DDR)



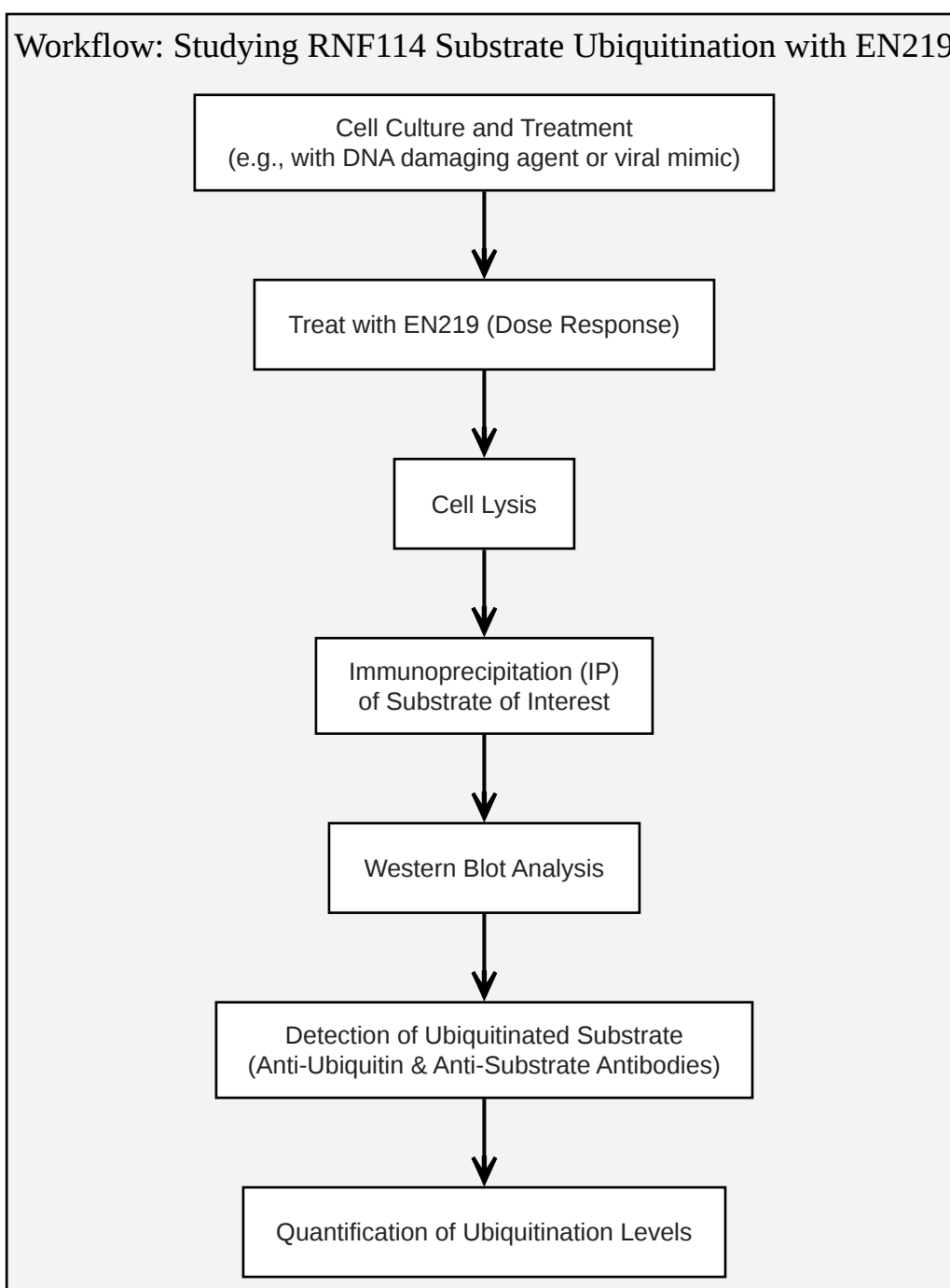
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Caption: RNF114-mediated PARP1 degradation in the DNA damage response and its inhibition by **EN219**.

RNF114 in RIG-I-Like Receptor (RLR) Signaling



Workflow: Studying RNF114 Substrate Ubiquitination with EN219



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References

- [1. EN219 | E3 ligase recruiter | TargetMol \[targetmol.com\]](#)
- [2. Chemoproteomics-Enabled Discovery of Covalent RNF114-Based Degraders that Mimic Natural Product Function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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